

# The Occurrence of Mycosporine-2-glycine in Nature: A Technical Guide

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## Compound of Interest

Compound Name: **Mycosporine-2-glycine**

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**Mycosporine-2-glycine** (M2G) is a crucial member of the mycosporine-like amino acid (MAA) family, a group of water-soluble, UV-absorbing compounds.<sup>[1][2]</sup> These molecules are of significant interest to researchers in drug development and materials science due to their potent photoprotective and antioxidant properties.<sup>[2][3][4][5]</sup> This technical guide provides an in-depth overview of the natural sources of M2G, presenting quantitative data, detailed experimental protocols for its extraction and analysis, and a visualization of its biosynthetic pathway.

## Natural Sources and Concentrations

M2G is predominantly found in marine and freshwater organisms that are regularly exposed to high levels of solar radiation.<sup>[6][7]</sup> Its primary producers are cyanobacteria and microalgae, from which it can be sequestered by various marine invertebrates.<sup>[1][2]</sup> The concentration of M2G in these organisms can vary significantly based on environmental factors such as UV exposure and salinity.<sup>[8]</sup>

While a comprehensive comparative analysis of M2G content across a wide range of species is still an active area of research, existing studies have identified several key natural sources. The unicellular cyanobacterium *Euhalothece* sp., isolated from a hypersaline environment, has been reported to contain high concentrations of M2G.<sup>[1]</sup> It has also been identified in the spawn of the sea hare *Aplysia dactylomela*, the green sea urchin *Strongylocentrotus droebachiensis*, and the centric diatom *Corethron criophilum*.<sup>[1]</sup>

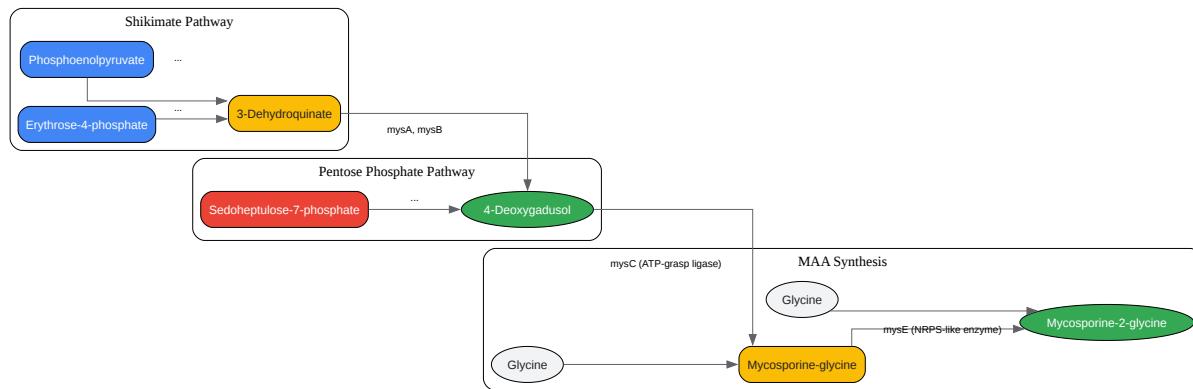
For researchers looking to isolate M2G, focusing on organisms from high-UV environments is a promising strategy. The following table summarizes organisms reported to contain M2G, though quantitative data remains sparse in the literature.

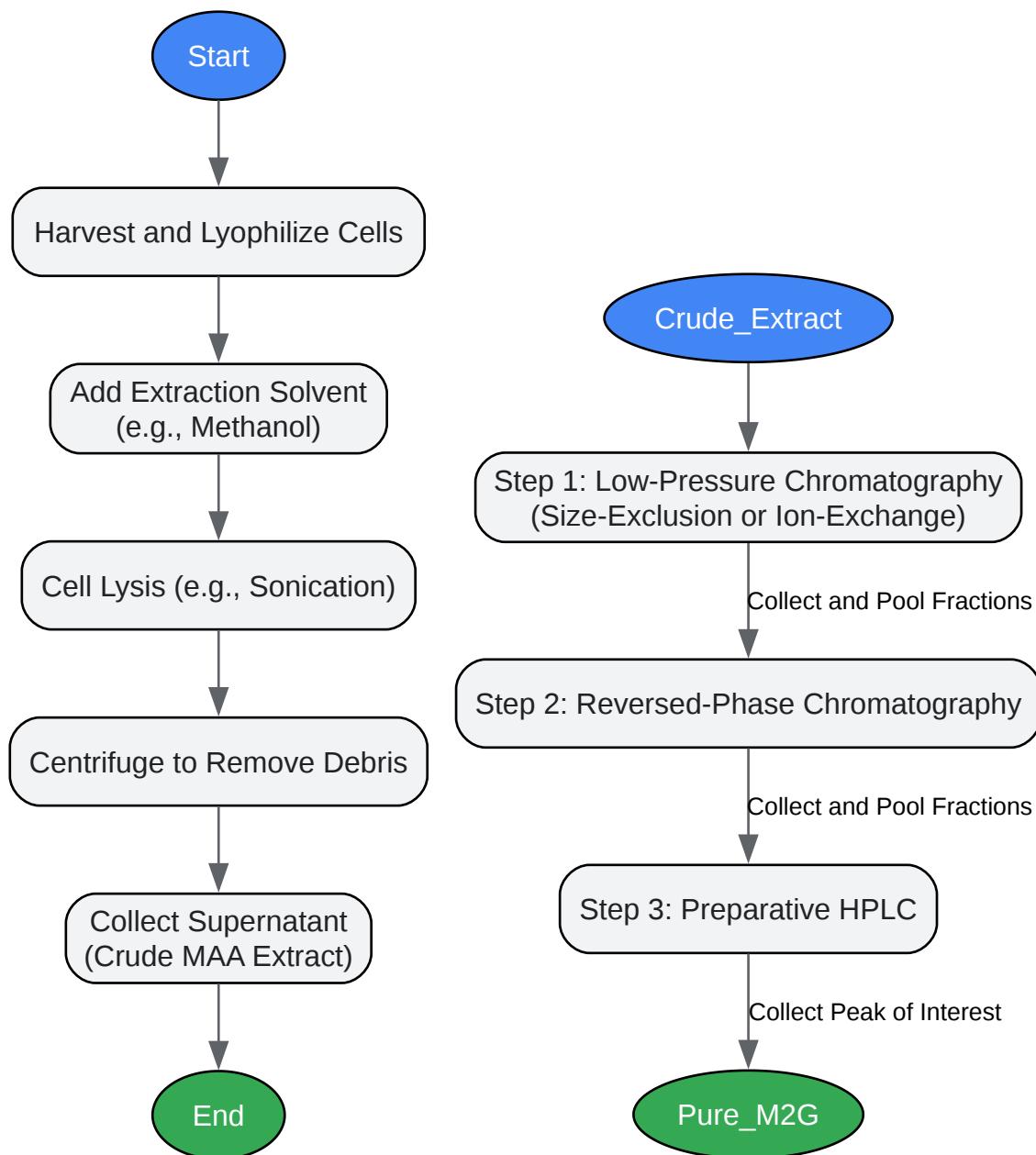
Organism Type	Species	Environment	Reference
Cyanobacterium	<i>Euhalotheca</i> sp.	Hypersaline saltern pond	<a href="#">[1]</a>
Mollusc	<i>Aplysia dactylomela</i> (spawn)	Marine	<a href="#">[1]</a>
Echinoderm	<i>Strongylocentrotus droebachiensis</i> (ovaries and larvae)	Marine	<a href="#">[1]</a>
Diatom	<i>Corethron criophilum</i>	Marine	<a href="#">[1]</a>
Holothurian	(Coral reef holothuroids)	Marine	<a href="#">[2]</a>
Sea Anemone	<i>Anthopleura elegantissima</i>	Marine	<a href="#">[2]</a>

## Biosynthesis of Mycosporine-2-glycine

The biosynthesis of M2G, like other MAAs, originates from intermediates of primary metabolic pathways. The core cyclohexenone ring structure, 4-deoxygadusol (4-DG), can be synthesized via two main routes: the shikimate pathway and the pentose phosphate pathway.[\[7\]\[9\]](#) In cyanobacteria, the shikimate pathway is considered the predominant route for MAA biosynthesis in response to UV radiation.[\[8\]](#)

From 4-DG, the synthesis of mycosporine-glycine occurs through the addition of a glycine molecule.[\[7\]\[10\]\[11\]](#) A subsequent addition of a second glycine residue to the mycosporine-glycine intermediate, catalyzed by a non-ribosomal peptide synthetase (NRPS)-like enzyme, results in the formation of **Mycosporine-2-glycine**.[\[10\]](#)



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## References

- 1. academic.oup.com [academic.oup.com]
- 2. Mycosporine-Like Amino Acids and Their Derivatives as Natural Antioxidants - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Mycosporine-Like Amino Acids: Relevant Secondary Metabolites. Chemical and Ecological Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Recent Advances and Future Prospects of Mycosporine-like Amino Acids [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. mdpi.com [mdpi.com]
- 7. futurenatprod.skums.ac.ir [futurenatprod.skums.ac.ir]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. A Plastic Biosynthetic Pathway for the Production of Structurally Distinct Microbial Sunscreens - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Mycosporine-Like Amino Acids (MAAs): Biology, Chemistry and Identification Features - PMC [pmc.ncbi.nlm.nih.gov]
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